

Applications of 1-(4-Methylphenyl)-1-cyclopropanecarbonitrile in organic synthesis.

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | 1-(4-Methylphenyl)-1-cyclopropanecarbonitrile |
| Cat. No.: | B1329718 |

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

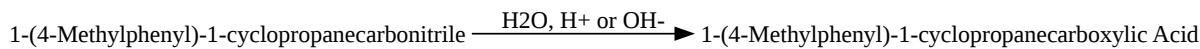
1-(4-Methylphenyl)-1-cyclopropanecarbonitrile is a versatile synthetic intermediate characterized by the presence of a reactive nitrile group and a strained cyclopropyl ring attached to a p-tolyl moiety. The unique structural and electronic properties of the cyclopropyl group, such as its high degree of s-character in C-H bonds and conformational rigidity, make it a valuable motif in medicinal chemistry. The incorporation of cyclopropyl rings can enhance metabolic stability, improve potency, and fine-tune the physicochemical properties of drug candidates. This document details a primary application of **1-(4-Methylphenyl)-1-cyclopropanecarbonitrile** as a precursor to 1-(4-Methylphenyl)-1-cyclopropanecarboxylic acid, a valuable building block in the synthesis of more complex molecules.

Core Application: Synthesis of 1-(4-Methylphenyl)-1-cyclopropanecarboxylic Acid

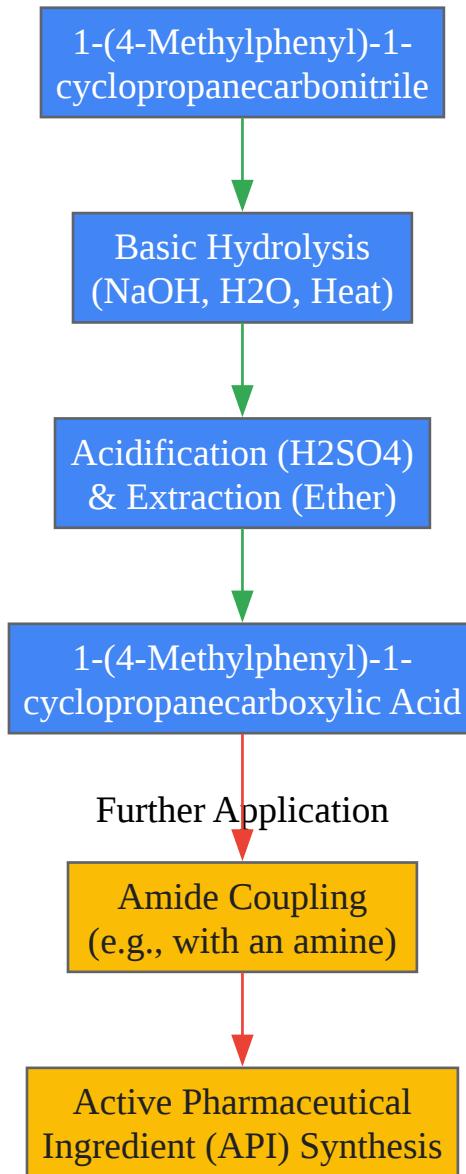
A key application of **1-(4-Methylphenyl)-1-cyclopropanecarbonitrile** is its conversion to 1-(4-Methylphenyl)-1-cyclopropanecarboxylic acid via hydrolysis. The carboxylic acid derivative serves as a crucial intermediate for the synthesis of various biologically active compounds and pharmaceutical agents. The nitrile group can be efficiently hydrolyzed under basic or acidic conditions to yield the corresponding carboxylic acid.

Reaction Scheme

The overall transformation involves the hydrolysis of the nitrile functional group to a carboxylic acid.



Synthesis of Carboxylic Acid



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